

In-depth Technical Guide: Boiling Point of 2-Isopropylcyclohexanol

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Compound of Interest

Compound Name: 2-Isopropylcyclohexanol

Cat. No.: B1266409

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This technical guide provides a comprehensive overview of the boiling point of **2-isopropylcyclohexanol**, a key physical property for its application in research and development. This document summarizes available data, details experimental protocols for boiling point determination, and presents a logical workflow for this analytical procedure.

Data Presentation: Physical Properties of 2-Isopropylcyclohexanol

2-Isopropylcyclohexanol exists as a mixture of stereoisomers, primarily the cis and trans diastereomers. While an experimentally determined boiling point for the isomeric mixture is available, specific experimental values for the individual cis and trans isomers are not readily found in prominent chemical databases.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Pressure (mmHg)	Data Type
2-Isopropylcyclohexanol (Isomer Mixture)	96-07-1	C ₉ H ₁₈ O	142.24	203.1	760	Experimental
cis-2-Isopropylcyclohexanol	10488-25-2	C ₉ H ₁₈ O	142.24	Not Available	Not Available	Not Available
trans-2-Isopropylcyclohexanol	10488-23-0	C ₉ H ₁₈ O	142.24	Not Available	Not Available	Not Available

Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is a fundamental physical property, defined as the temperature at which its vapor pressure equals the pressure of the gas above it.^[1] Accurate determination of the boiling point is crucial for substance identification, purity assessment, and process design. Two common methods for determining the boiling point of a liquid organic compound like **2-isopropylcyclohexanol** are detailed below.

Method 1: Distillation Method

This method is suitable when a sufficient quantity of the substance is available (typically several milliliters) and also serves as a purification technique.^[2]

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer

- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer
- Clamps and stands

Procedure:

- Place a small volume of **2-isopropylcyclohexanol** into the round-bottom flask, ensuring it is no more than two-thirds full.
- Add a few boiling chips or a magnetic stir bar to the flask to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head, ensuring it accurately measures the temperature of the vapor that is distilling.
- Begin circulating cold water through the condenser.
- Gently heat the flask using a heating mantle or oil bath.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The temperature will stabilize as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point of the liquid.[\[2\]](#)
- Record the temperature range over which the liquid distills. For a pure compound, this range should be narrow (typically 1-2°C).

Method 2: Micro-Boiling Point Determination (Capillary Method)

This technique is ideal when only a small sample of the substance is available.[3]

Apparatus:

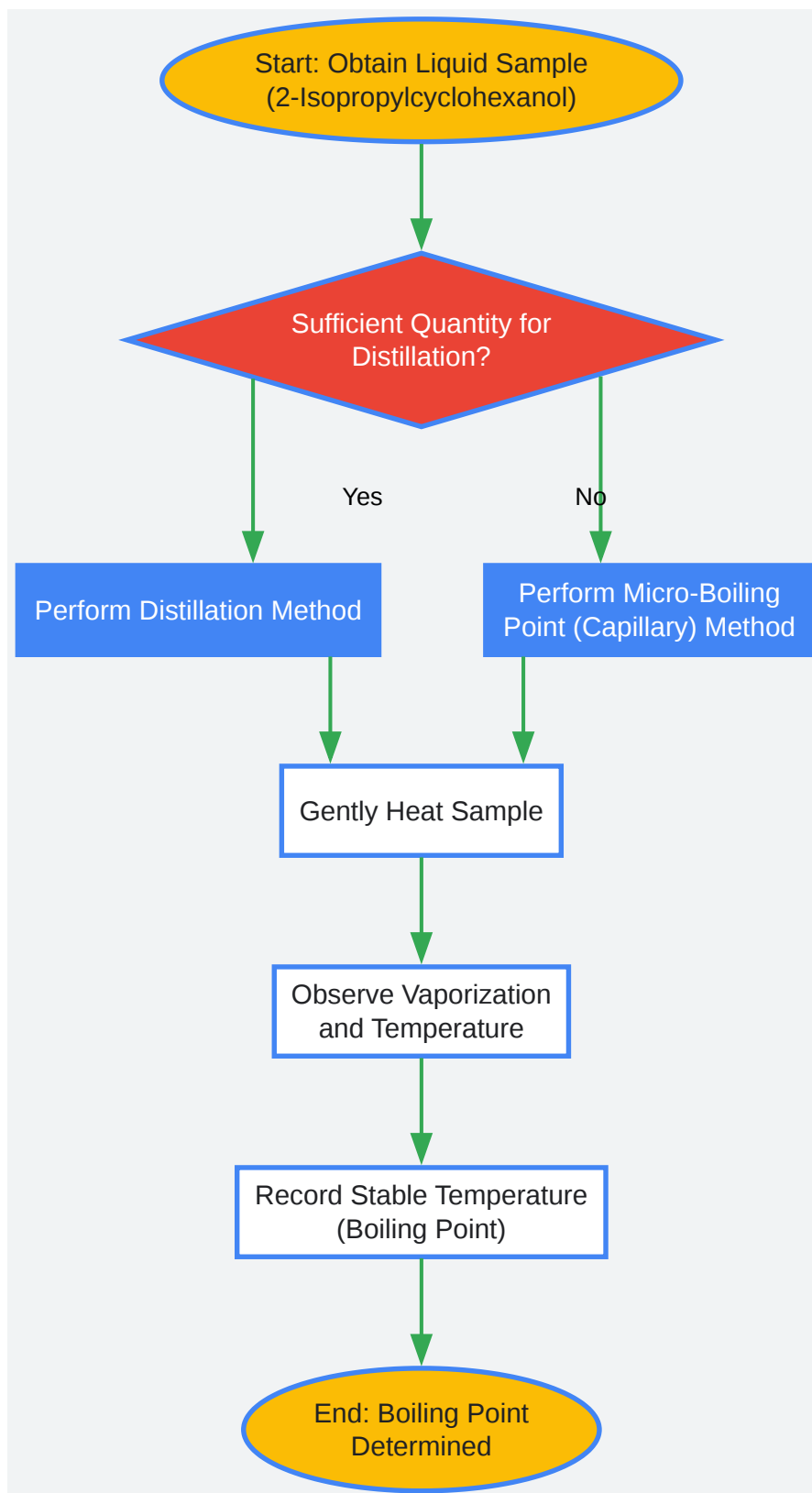
- Small test tube or a fusion tube
- Capillary tube, sealed at one end
- Thermometer
- Heating apparatus (e.g., Thiele tube with oil, or a melting point apparatus)
- Rubber band or wire to attach the tube to the thermometer

Procedure:

- Seal one end of a capillary tube by heating it in a flame.
- Place a small amount (a few drops) of **2-isopropylcyclohexanol** into the fusion tube.
- Invert the sealed capillary tube and place it into the fusion tube with the open end submerged in the liquid.
- Attach the fusion tube to a thermometer using a rubber band or wire.
- Heat the apparatus gradually.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is replaced by the vapor of the substance.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point.[3] At this temperature, the vapor pressure of the substance equals the atmospheric pressure.
- Record the temperature.

Logical Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of a liquid's boiling point.



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Caption: Workflow for Boiling Point Determination.

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